

Spectral Properties of Reactive Red 198 in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: Reactive Red 198

CAS No.: 78952-61-1

Cat. No.: B1217670

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Introduction

Reactive Red 198 (RR198) is a widely used sulfonated monoazo dye in the textile industry. Due to its high water solubility and stability, its presence in industrial effluents is a significant environmental concern. Understanding the spectral properties of RR198 in aqueous solutions is crucial for developing effective detection, quantification, and degradation methods. This technical guide provides a comprehensive overview of the key spectral characteristics of RR198, with a focus on its UV-Vis absorption properties and the influence of pH. The information presented herein is vital for researchers and professionals involved in environmental monitoring, wastewater treatment, and the development of analytical methods for dye quantification.

UV-Visible Spectral Properties

The color of **Reactive Red 198** in an aqueous solution arises from its ability to absorb light in the visible region of the electromagnetic spectrum. The primary spectral characteristic used for its quantification is its maximum absorbance wavelength (λ_{max}).

Quantitative Spectral Data

The following table summarizes the key UV-Visible absorption data for **Reactive Red 198** in aqueous solutions as reported in the scientific literature.

Spectral Parameter	Value	Reference(s)
Maximum Absorbance Wavelength (λ_{max})	515 nm	[1][2]
Maximum Absorbance Wavelength (λ_{max})	518 nm	[3]
Maximum Absorbance Wavelength (λ_{max})	520 nm	[4][5][6]

Note: Variations in λ_{max} can be attributed to differences in experimental conditions, including solvent pH, dye concentration, and the specific spectrophotometer used.

Effect of pH on Spectral Properties and Stability

The pH of the aqueous solution is a critical factor that can influence the spectral properties and stability of **Reactive Red 198**. While some studies indicate that the absorbance of RR198 is stable across a certain pH range, its degradation and removal are highly pH-dependent.

Influence of pH on Absorbance and Removal

- **Absorbance Stability:** One study reported no significant change in the absorbance of RR198 solutions when the pH was varied between 4.0, 6.0, and 8.0[7]. This suggests that the chromophore structure is stable within this pH range under the tested conditions.
- **Optimal pH for Removal/Degradation:** Several studies have investigated the optimal pH for the removal or degradation of RR198 from aqueous solutions using various advanced oxidation processes and adsorption techniques.
 - A study on the photocatalytic removal of RR198 found the optimum pH to be 4[8].

- Another investigation focusing on photocatalytic oxidation determined the optimal pH to be 5.
- Similarly, studies on the adsorption of RR198 onto different materials also identified an optimal pH of 5 for efficient removal[1].

The increased efficiency of removal and degradation at acidic pH values (around 4-5) is often attributed to the surface charge of the materials used and the speciation of the dye molecule.

Experimental Protocols

Accurate determination of the spectral properties of **Reactive Red 198** relies on standardized experimental procedures. Below are typical methodologies for UV-Vis spectral analysis and for investigating the effect of pH.

UV-Visible Spectrophotometry

A common method for analyzing the spectral properties of RR198 is UV-Visible spectrophotometry.

Methodology:

- Preparation of Stock Solution: A stock solution of **Reactive Red 198** is prepared by dissolving a known weight of the dye in double-distilled or deionized water[1].
- Preparation of Working Solutions: The stock solution is then diluted to the desired concentrations for analysis[1].
- Spectral Measurement: The absorbance of the working solutions is measured using a UV-Vis spectrophotometer. The spectrum is typically scanned over a wavelength range that includes the visible region (e.g., 400-800 nm) to determine the maximum absorbance wavelength (λ_{max})[1][2][3][4][5][6].
- Quantification: For quantitative analysis, the absorbance at λ_{max} is measured for a series of standard solutions of known concentrations to generate a calibration curve.

Investigation of pH Effect

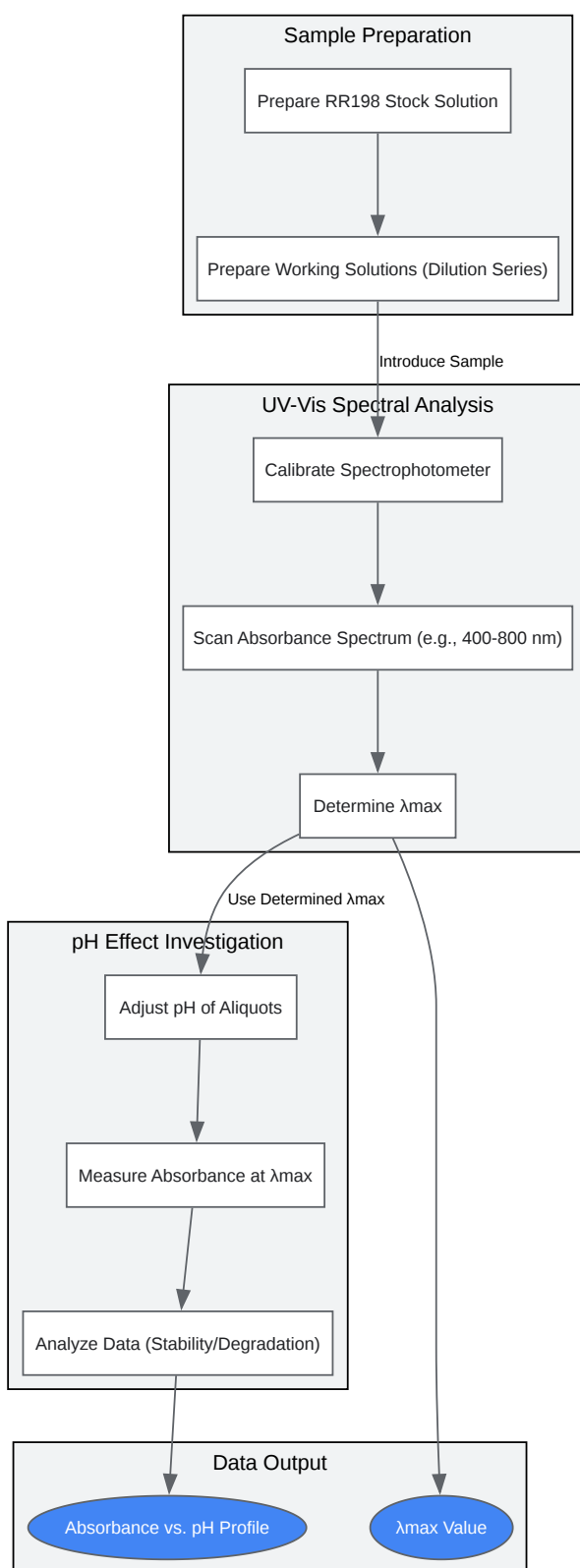
The influence of pH on the spectral properties and stability of RR198 can be assessed as follows:

Methodology:

- **pH Adjustment:** A series of RR198 solutions of the same concentration are prepared. The pH of each solution is adjusted to a specific value using dilute solutions of an acid (e.g., HCl) or a base (e.g., NaOH)[1][7].
- **Spectral Analysis:** The UV-Vis absorption spectrum of each pH-adjusted solution is recorded to observe any shifts in λ_{max} or changes in absorbance[7].
- **Stability/Degradation Studies:** To assess stability, the absorbance of the pH-adjusted solutions can be monitored over time. For degradation studies, a treatment process (e.g., photocatalysis, adsorption) is applied to the solutions at different pH values, and the change in RR198 concentration is monitored by measuring the absorbance at λ_{max} [1][8].

Logical Workflow for Spectral Analysis

The following diagram illustrates a typical experimental workflow for determining the spectral properties of **Reactive Red 198** in an aqueous solution.



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Caption: Experimental workflow for UV-Vis spectral analysis of **Reactive Red 198**.

Conclusion

This technical guide has summarized the key spectral properties of **Reactive Red 198** in aqueous solutions, with a primary focus on its UV-Visible absorption characteristics. The maximum absorbance wavelength (λ_{max}) is consistently reported in the range of 515-520 nm, providing a reliable parameter for its detection and quantification. While the absorbance of RR198 appears stable over a neutral pH range, its degradation and removal are significantly enhanced under acidic conditions, typically between pH 4 and 5. The provided experimental protocols and workflow diagram offer a practical framework for researchers and professionals working with this dye. A thorough understanding of these spectral properties is fundamental for the development of advanced analytical techniques and efficient remediation strategies for wastewaters containing **Reactive Red 198**.

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